

DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE proper disposal procedures

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Compound of Interest

	DIMETHYL 3,4-
Compound Name:	DIHYDROXYPYRROLE-2,5-
	DICARBOXYLATE

Cat. No.: B156080

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Safe Disposal of DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE

This document provides comprehensive guidance on the proper disposal procedures for **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**, ensuring the safety of laboratory personnel and adherence to environmental regulations. The following procedures are based on the safety data sheet (SDS) for the compound.

Immediate Safety and Handling Precautions

Before handling **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**, it is crucial to be aware of the following safety and handling recommendations.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat to prevent skin and eye contact.[\[1\]](#)
- Ventilation: Handle the chemical in a well-ventilated area to avoid inhalation.[\[1\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[1\]](#) Do not ingest the substance.
- Handling: Avoid dust formation during handling.[\[1\]](#)

Step-by-Step Disposal Protocol

The disposal of **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** and its contaminated materials should be conducted as follows:

- Waste Identification: Any unused or contaminated **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** is considered waste. This includes reaction residues, spills, and contaminated materials (e.g., pipette tips, paper towels, glassware).
- Waste Collection:
 - Carefully sweep up the solid material, avoiding dust formation.[\[1\]](#)
 - Shovel the collected material into a suitable, labeled, and sealable container for disposal.
[\[1\]](#)
- Container Labeling: Clearly label the waste container with the chemical name ("**DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** Waste") and any other information required by your institution's waste management guidelines.
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, cool, and dry satellite accumulation area.[\[1\]](#)
 - Keep the container tightly closed.[\[1\]](#)
- Final Disposal:
 - Dispose of the contents and the container through an approved waste disposal plant.[\[2\]](#)[\[3\]](#)
[\[4\]](#)
 - It is important that this material is not released into the environment.[\[1\]](#)
 - Always adhere to local, state, and federal regulations for chemical waste disposal.

Chemical and Physical Properties

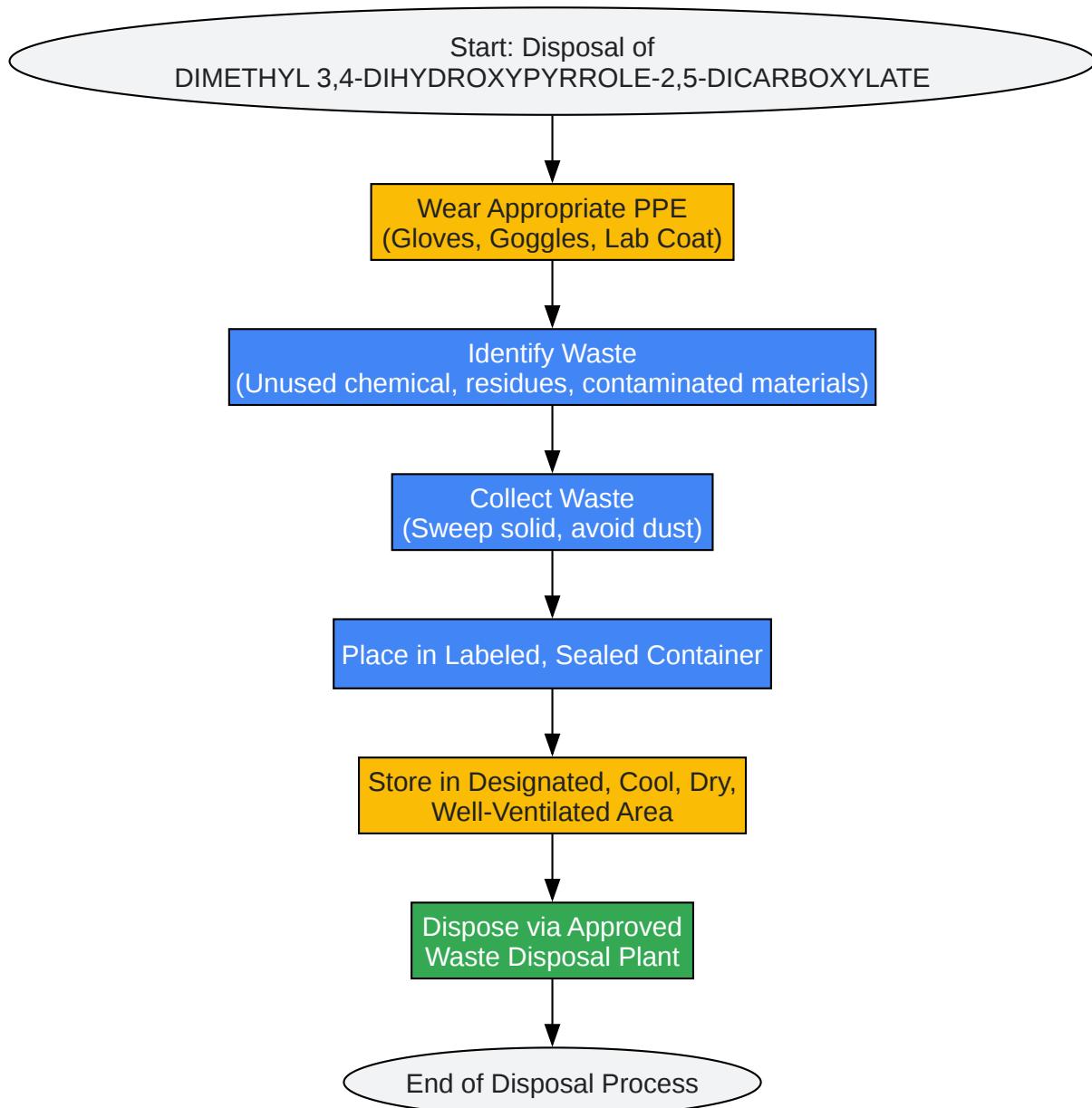
The following table summarizes key quantitative data for **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**.

Property	Value
CAS Number	1632-19-5
Physical State	Solid
Melting Point/Range	209 - 212 °C / 408.2 - 413.6 °F
Molecular Formula	C8 H9 N O6
Molecular Weight	215.16

Data sourced from the Safety Data Sheet.[\[1\]](#)

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** and associated materials.

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Caption: Disposal decision workflow for **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**.

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